

Vat Black 16 (Violanthrone) Crystal Engineering Support Center[1]

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Compound of Interest

Compound Name: *Vat Black 16*

CAS No.: *1328-19-4*

Cat. No.: *B074306*

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Current Status: Operational Ticket ID: VB16-CRYST-PACK-001 Assigned Specialist: Senior Application Scientist, Solid-State Chemistry Division[1][2]

Executive Summary: The Packing Paradox

Vat Black 16 (C.I. 59855), chemically based on the Violanthrone (dibenzanthrone) scaffold, presents a classic solid-state challenge: it is a large, planar polycyclic aromatic hydrocarbon (PAH) with extreme

-
interaction strength.[1][2]

The Core Problem: The molecule's desire to stack is so strong that it typically precipitates as an amorphous or microcrystalline powder with low solubility, preventing the formation of the ordered long-range lattices required for high-performance organic electronics (OFETs) or consistent pharmaceutical-grade polymorphs.[1]

This guide moves beyond standard datasheets to address the kinetic vs. thermodynamic control of its crystal growth.

Module 1: Chemical Control (The "Vatting" Mechanism)[3]

User Query: "I cannot dissolve **Vat Black 16** in standard organic solvents (DCM, Toluene, THF) to grow crystals. What is the protocol?"

Technical Insight

Violanthrone is effectively insoluble in standard solvents due to its high lattice energy.[2] You cannot use standard evaporative crystallization.[1][2] You must use Reactive Crystallization via the Leuco-form.[1][2] This utilizes the reversible redox chemistry of the carbonyl groups to temporarily disrupt the planar stacking.

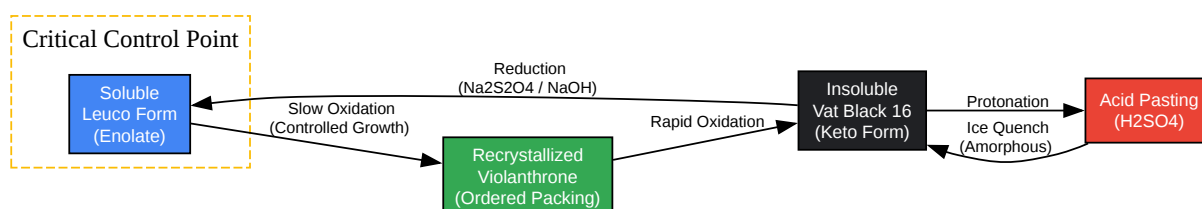
Protocol: The Dithionite Reduction-Oxidation Cycle

Objective: Grow controlled microcrystals from solution.

- Pasting (Disruption): Dissolve crude **Vat Black 16** in concentrated
• The protonation of the carbonyls disrupts
-stacking. Precipitate into ice water to obtain high-surface-area amorphous particles.[1][2]
- Reduction (Solubilization): Suspend the wet paste in water at 60°C. Add
(pH > 12) and Sodium Dithionite (
).[1]
 - Checkpoint: The suspension must turn from black/dark green to a deep purple/red fluorescent solution. This is the Leuco-Violanthrone (soluble enolate form).[1][2]
- Controlled Oxidation (Crystallization):
 - Fast Precipitation (Amorphous):[1] Bubble air vigorously.[1][2]

- Slow Crystallization (Ordered): Layer the Leuco solution under an inert atmosphere and allow slow diffusion of oxidants (e.g., dilute or controlled air exposure) through a semi-permeable membrane.[1]

Visualizing the Mechanism



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Figure 1: The Reactive Crystallization Cycle. The "Leuco" phase is the only window for solution-phase structural control.[1]

Module 2: Physical Vapor Transport (PVT) & Polymorphism

User Query: "My thin films for OFET devices have low charge mobility (). XRD shows weak peaks.[1][2] How do I improve crystallinity?"

Technical Insight

In organic electronics, charge transport relies on the overlap of

-orbitals.[2] Violanthrone tends to adopt a "herringbone" packing motif (edge-to-face) in bulk, but for thin films, you often want a "slipped-stack" (face-to-face) arrangement relative to the substrate to maximize vertical or horizontal transport.[1][2]

The Trap: Rapid sublimation onto a cold substrate freezes the molecules in random orientations (amorphous).

Troubleshooting Guide: Sublimation Parameters

Parameter	Setting	Effect on Crystal Packing
Source Temp		Must be below decomposition. Too high = rapid flux, low order.[2]
Substrate Temp ()	CRITICAL:	High provides thermodynamic energy for molecules to diffuse on the surface and find the lowest energy lattice site (crystalline) rather than sticking where they land (amorphous). [1]
Pressure		High vacuum increases mean free path, preventing gas-phase nucleation (dust).[1][2]
Surface Treatment	OTS or HMDS	Hydrophobic Self-Assembled Monolayers (SAMs) on reduce surface energy, promoting larger grain sizes and "standing up" molecular orientation.[1][2]

Protocol: Gradient Sublimation Purification

Before growing films, you must remove impurities (isomers/combustion byproducts) that act as trap states.[2]

- Use a three-zone tube furnace.
- Load crude **Vat Black 16** in the high-temp zone ().[1]

- Apply vacuum () and carrier gas (Argon, 10 sccm).
- Result:
 - Zone 1 (Hot): Heavy tar/carbon residue.[1][2]
 - Zone 2 (Warm): Pure Violanthrone Crystals (Needles/Platelets).
 - Zone 3 (Cold): Light impurities (solvent residues, degradation products).[1][2]

Module 3: Advanced Characterization & Polymorph Screening

User Query: "How do I distinguish between the amorphous and crystalline phases in the solid state?"

FAQ: Diagnostic Signatures

Q: Does **Vat Black 16** exhibit polymorphism? A: Yes. Like many PAHs, it has a high-temperature phase and a low-temperature phase.[1][2] However, in thin films, "polymorphism" is often confused with texture (orientation relative to the substrate).[2]

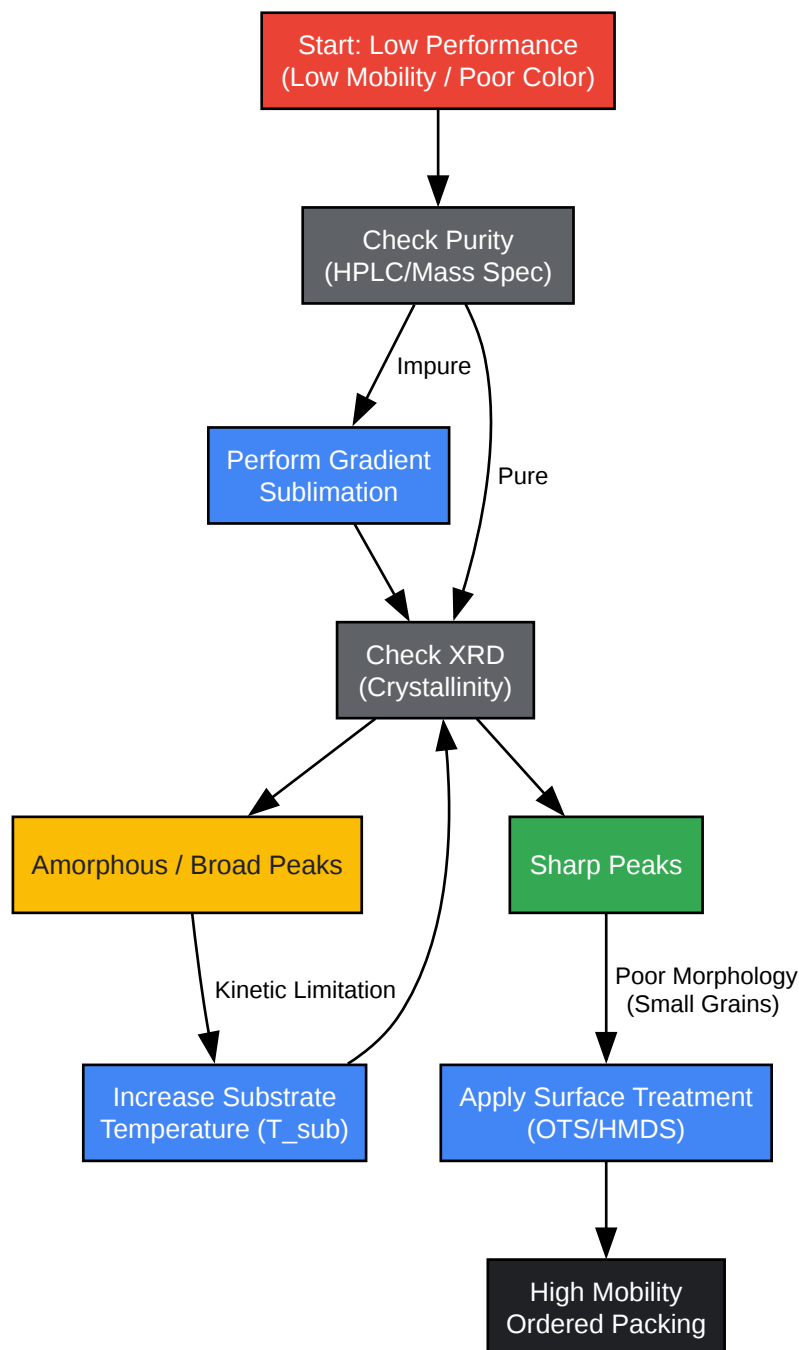
- Bulk Phase: Monoclinic,
.
- Thin Film Phase: Often characterized by a specific d-spacing in Out-of-Plane XRD (approx corresponding to the long molecular axis).[1][2]

Q: How do I validate my packing efficiency? A: Use UV-Vis Absorption Spectroscopy in the solid state (thin film).[1]

- H-Aggregates (Face-to-Face): Blue-shift in absorption relative to monomer.[1][2] Common in tightly packed films.[1][2]

- J-Aggregates (Head-to-Tail): Red-shift. Rare for this molecule but possible in specific derivatives.[1][2]
- Amorphous: Broad, featureless absorption bands.[2]

Logic Flow: Optimization Strategy



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Figure 2: Troubleshooting logic for optimizing crystal packing in thin-film applications.

References

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 - Core Citation: Verifies CAS 116-71-2 and general solvent incompatibility.^{[1][2]}

Disclaimer: This guide is intended for research purposes. **Vat Black 16** derivatives may vary by manufacturer.^{[1][2]} Always consult the specific SDS for your batch.

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Sources

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